Structural Elucidation & Benchmarking: 13C NMR of 4-(Methoxymethoxy)phenylboronic Acid

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Compound of Interest

Compound Name:	*4-(Methoxymethoxy)phenylboronic acid*
CAS No.:	*162662-27-3*
Cat. No.:	*B062682*

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Part 1: Strategic Introduction

4-(Methoxymethoxy)phenylboronic acid is a pivotal intermediate in medicinal chemistry, particularly serving as a robust building block for Suzuki-Miyaura cross-coupling reactions. The methoxymethyl (MOM) ether provides orthogonal protection for the phenol, stable against the basic conditions typical of palladium-catalyzed couplings, while the boronic acid moiety serves as the transmetallation handle.

However, characterizing arylboronic acids via

C NMR presents unique challenges often overlooked in standard protocols. The quadrupolar nature of the boron nucleus and the dynamic equilibrium between the boronic acid monomer and its cyclic trimer (boroxine) can lead to confusing spectra—specifically, "missing" peaks or significant line broadening.

This guide moves beyond simple peak listing. It establishes a self-validating protocol to ensure spectral fidelity, focusing on solvent selection mechanics and the physics of the Carbon-Boron (C-B) bond.

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Part 2: Experimental Protocol & Causality

Solvent Selection: The Critical Variable

The choice of solvent is not merely about solubility; it dictates the molecular species present in the tube.

- The Error (CDCl

  ): In non-polar solvents like Chloroform-d, arylboronic acids undergo spontaneous dehydration to form boroxines (cyclic trimers). This results in a dynamic equilibrium mixture, yielding complex spectra with broadened peaks or multiple sets of signals for the aromatic protons and carbons.[1]

- The Solution (DMSO-d

  ): Dimethyl sulfoxide-d

  is the mandatory standard. The sulfoxide oxygen acts as a Lewis base, forming strong hydrogen bonds with the boronic acid hydroxyl groups.[1] This stabilizes the monomeric species (

  ), preventing dehydration and ensuring a clean, single-species spectrum.

Acquisition Parameters

- Concentration: Prepare a concentrated sample (~30-50 mg in 0.6 mL) to improve the signal-to-noise ratio (S/N) for the quaternary C-B carbon.
- Relaxation Delay (D1): Set D1

  2.0 seconds. Quaternary carbons have long

  relaxation times; insufficient delay saturates these signals, reducing their intensity.[1]

- Temperature: 298 K (Standard).

Part 3: Spectral Assignment & Structural Logic

The "Invisible" Carbon: C-Ipso to Boron

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The most frequent point of confusion is the apparent absence of the aromatic carbon directly attached to boron.

- Mechanism: Boron has two NMR-active isotopes,

  B (

  , ~80% abundance) and

  B (

  , ~20% abundance).[1][2] Both are quadrupolar nuclei.

- Effect: The electric quadrupole moment of boron induces efficient relaxation of the attached carbon's magnetization. Furthermore, scalar coupling (

) splits the carbon signal into a multiplet (quartet for

  B).

- Result: The C-ipso signal is severely broadened and often collapses into the baseline noise. Do not interpret this absence as an impurity or missing fragment. If visible, it appears as a broad hump around 125–135 ppm.[1]

The MOM Protecting Group

The Methoxymethyl ether provides two distinct aliphatic signals that validate the protection step.

- Anomeric Carbon (

  ): Highly deshielded due to two adjacent oxygen atoms. Expect a signal at ~94 ppm.

- Methyl Carbon (

  ): Typical ether shift. Expect a signal at ~55 ppm.

Aromatic Region (Symmetry)

Due to the para-substitution, the molecule possesses a

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axis of symmetry (assuming free rotation), rendering the ortho and meta carbons chemically equivalent.

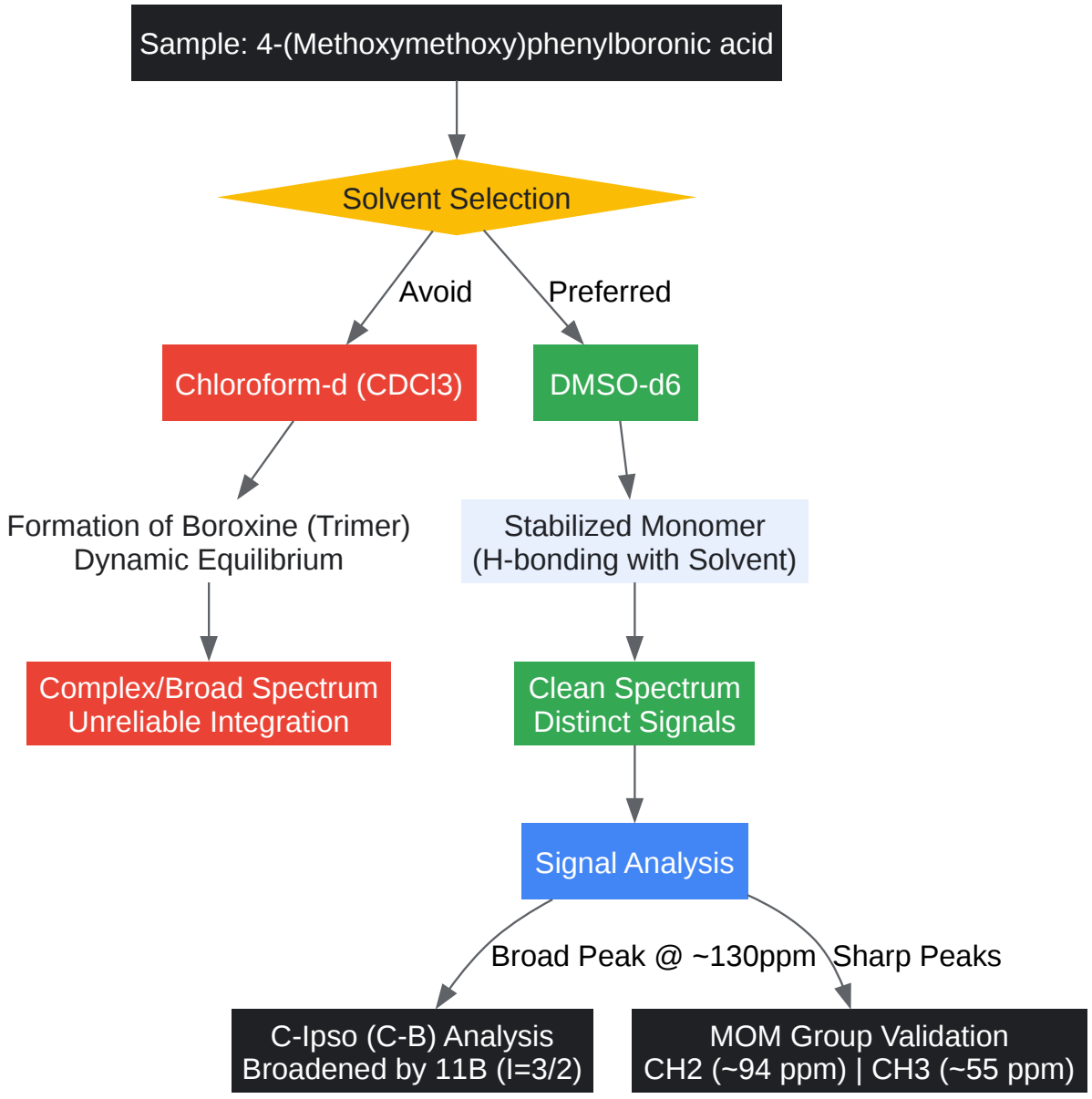
Summary Table of Chemical Shifts (DMSO-d)

Carbon Position	Chemical Environment	Approx.[2][3][4][5][6][7][8][9] Shift (ppm)	Signal Characteristics
C-4	Aromatic C-O (Ipso to MOM)	158.0 – 160.0	Sharp Singlet (Deshielded)
C-2, C-6	Aromatic C-H (Ortho to B)	135.0 – 137.0	Sharp Intensity (2C)
C-1	Aromatic C-B (Ipso to B)	125.0 – 132.0	Very Broad / Weak (Quadrupolar)
C-3, C-5	Aromatic C-H (Ortho to O)	115.0 – 117.0	Sharp Intensity (2C, Shielded)
MOM-CH	O-CH -O	93.5 – 94.5	Sharp Singlet
MOM-CH	O-CH	55.0 – 56.0	Sharp Singlet

Part 4: Visualization of Logic Flow

The following diagram illustrates the decision matrix for solvent selection and the physical interpretation of the resulting spectra.

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Figure 1: Analytical workflow demonstrating the necessity of DMSO-d6 for boronic acid stabilization and the interpretation of quadrupolar broadening effects.

Part 5: Troubleshooting & Validation

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Issue 1: "I cannot see the Carbon attached to Boron."

- Diagnosis: This is normal physics, not a synthesis failure. The quadrupolar relaxation of Boron broadens the C-1 signal.
- Validation: Check the

  H NMR. The aromatic protons ortho to the boron (approx 7.7-7.8 ppm) should be present and integrate correctly relative to the MOM group. If the proton spectrum is clean, the carbon skeleton is intact.[1]
- Advanced Fix: Run a HMBC (Heteronuclear Multiple Bond Correlation) experiment. You will see correlations from the ortho-protons (C-2/6) to the invisible ipso-carbon (C-1), confirming its existence without needing direct detection.

Issue 2: Extra peaks in the aliphatic region.

- Diagnosis: Likely residual solvent or decomposition.
- Validation:
  - Methanol (from MOM deprotection or purification): ~49 ppm.
  - Acetone (glassware cleaning): ~30 ppm and ~206 ppm.
  - Formaldehyde (MOM hydrolysis): ~82 ppm (hydrate form).

Issue 3: Peak Splitting in Aromatic Region.

- Diagnosis: Restricted rotation or boroxine formation.
- Action: Ensure the solvent is DMSO-d

  and the sample is dry. If using CDCl

  , add a drop of D

  O or CD

  OD to break up boroxine aggregates, though switching to DMSO is superior.[1]

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